

# Essential Safety and Logistical Information for Handling MAX-8

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MAX8

Cat. No.: B15599402

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling of all laboratory materials is paramount. This document provides crucial safety protocols and logistical information for MAX-8, a chemical product that presents significant health and safety risks if not managed properly. Adherence to these guidelines is essential for minimizing exposure and ensuring a safe laboratory environment.

## Hazard Identification and Classification

MAX-8 is classified as a hazardous substance with the potential to cause severe health effects. According to the Occupational Safety and Health Administration (OSHA) Hazard Communication Standard, MAX-8 is categorized as follows:

| Hazard Classification                              | Category | Hazard Statement  |
|--|----------|---|
| Skin Corrosion/Irritation                          | 1        | Causes severe skin burns and eye damage.[1]                           |
| Serious Eye Damage/Eye Irritation                  | 1        | Causes serious eye damage.[1]   |
| Specific Target Organ Toxicity (Repeated Exposure) | 2        | May cause damage to organs through prolonged or repeated exposure.[1] |
| Corrosive to Metals                                | 1        | May be corrosive to metals.[1]  |

The signal word for MAX-8 is "Danger," and the pictograms associated with its hazards are the corrosion symbol (GHS05) and the health hazard symbol (GHS08).[1]

## Personal Protective Equipment (PPE)

Due to the corrosive and toxic nature of MAX-8, stringent personal protective measures are required. The following PPE must be worn at all times when handling this substance:

| Body Part           | Required PPE   | Specifications   |
|---------------------|--|--|
| Eyes/Face           | Eye/face protection  | Chemical safety goggles or a face shield.[1]                                     |
| Skin                | Protective gloves  | Chemical-resistant gloves (e.g., nitrile, neoprene). Check for leaks before use. |
| Protective clothing | A lab coat, apron, or coveralls made of a chemically resistant material. |  |
| Respiratory         | Respiratory protection   | In case of inadequate ventilation, a NIOSH-approved respirator is necessary.[1]  |

## Operational Plan: Handling and Storage

Handling:

- Use MAX-8 only in well-ventilated areas.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe in vapors, fumes, or mist.
- Wash hands thoroughly after handling the substance.[2]
- Keep the container tightly closed when not in use.[2]

**Storage:**

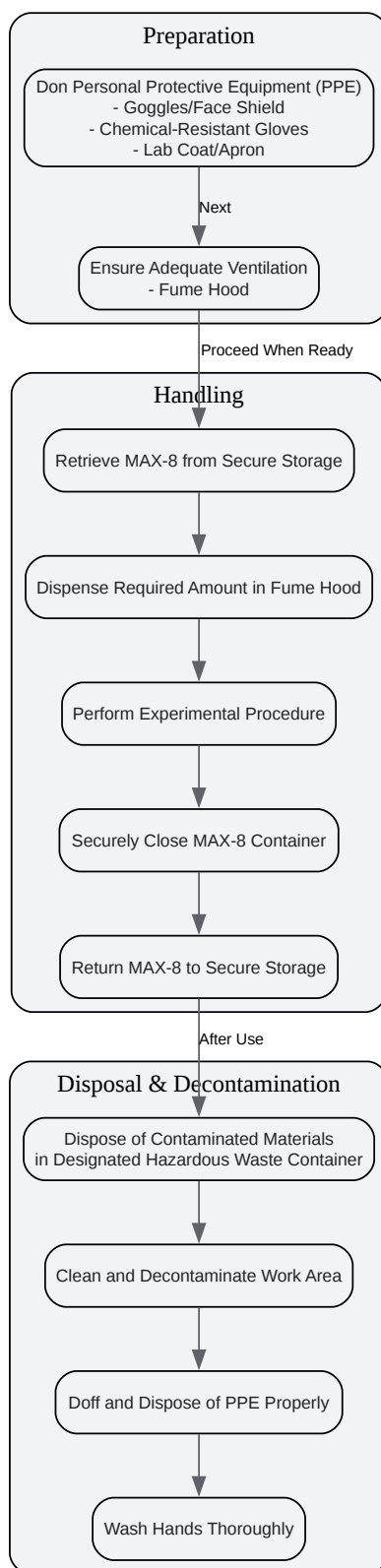
- Store in a secure and well-ventilated area.
- Keep the container tightly closed.
- Store away from incompatible materials such as acids, chlorine, and organic materials to prevent the risk of explosion.[\[2\]](#)

## Disposal Plan

All waste and contaminated materials must be handled as hazardous waste and disposed of in accordance with all applicable federal, state, and local environmental regulations.[\[2\]](#) Do not release into the environment.[\[2\]](#)

## Experimental Workflow: Safe Handling of MAX-8

The following diagram outlines the procedural steps for the safe handling of MAX-8 in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of MAX-8 in a Laboratory.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. veraxproducts.com [veraxproducts.com]
- 2. walterlouis.com [walterlouis.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling MAX-8]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15599402#personal-protective-equipment-for-handling-max8\]](https://www.benchchem.com/product/b15599402#personal-protective-equipment-for-handling-max8)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)